

Personal protective equipment for handling 3-[(3-Amino-3-oxopropyl)dithio]propanamide

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Compound of Interest

Compound Name: 3-[(3-Amino-3-oxopropyl)dithio]propanamide

Cat. No.: B085702

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Essential Safety and Handling Guide for 3-[(3-Amino-3-oxopropyl)dithio]propanamide

This guide provides immediate and essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **3-[(3-Amino-3-oxopropyl)dithio]propanamide** (CAS No. 1002-19-3). The following procedures are critical for ensuring laboratory safety and minimizing risk.

Personal Protective Equipment (PPE)

Due to the presence of dithiol and amide functional groups, a stringent PPE protocol is mandatory to prevent skin and eye contact, inhalation, and ingestion.^{[1][2][3]}

| PPE Category | Item | Specifications |
|--------------------------|---------------------------|--|
| Engineering Controls | Chemical Fume Hood | All handling of 3-[(3-Amino-3-oxopropyl)dithio]propanamide must be conducted in a certified chemical fume hood to control potential vapors and odors.[4] |
| Hand Protection | Chemical-resistant gloves | Nitrile rubber gloves are recommended. Always inspect gloves for integrity before use and wash hands thoroughly after handling.[1][5][6] |
| Eye and Face Protection | Safety Goggles | Wear tightly fitting safety goggles with side-shields to protect against splashes.[1][5][7] A face shield may be necessary for larger quantities or when there is a significant splash risk.[8][9] |
| Skin and Body Protection | Laboratory Coat | A full-length, long-sleeved lab coat should be worn to protect against skin exposure.[1][7] |
| Respiratory Protection | Respirator | If working outside of a fume hood or if dust or aerosols are generated, use a NIOSH-approved respirator.[1] |

Handling and Storage Protocols

Proper handling and storage are crucial for maintaining chemical integrity and ensuring a safe laboratory environment.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure that an eyewash station and safety shower are accessible.[\[1\]](#) Prepare all necessary equipment and reagents within the chemical fume hood.
- Weighing and Transfer: Handle the solid chemical carefully to avoid generating dust.[\[10\]](#) Use non-sparking tools for transfers.[\[10\]](#)
- Solution Preparation: When dissolving the compound, add it slowly to the solvent to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all work surfaces.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[10\]](#)
- Keep away from incompatible materials such as oxidizing agents, acids, and acid anhydrides.[\[8\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

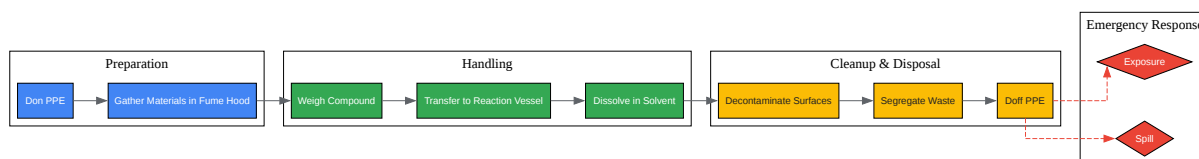
| Incident | First Aid and Spill Response |
|--------------|---|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. ^[1] Seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. ^[1] Seek medical attention if irritation persists. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. |
| Ingestion | Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. ^[1] |
| Spill | Evacuate the area. Wear appropriate PPE and absorb the spill with an inert material (e.g., vermiculite, sand). Collect the absorbed material into a sealed container for proper disposal. ^[11] Ventilate the area and wash the spill site after material pickup is complete. |

Disposal Plan

All waste containing **3-[(3-Amino-3-oxopropyl)dithio]propanamide** must be treated as hazardous waste.

- Solid Waste: Collect solid waste, including contaminated gloves, weigh boats, and paper towels, in a designated and clearly labeled hazardous waste container.^[7]
- Liquid Waste: Collect all liquid waste in a sealed, properly labeled hazardous waste container. Do not pour chemical waste down the sink.^[7]
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations.^[11]

Diagrams



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Caption: Workflow for the safe handling of **3-[(3-Amino-3-oxopropyl)dithio]propanamide**.

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